

Application Notes and Protocols for Aclarubicin Hydrochloride in DMSO

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Compound of Interest

Compound Name: Aclarubicin Hydrochloride

Cat. No.: B015226

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Topic: Preparation of Aclarubicin Hydrochloride Stock Solution in Dimethyl Sulfoxide (DMSO)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Aclarubicin Hydrochloride, also known as Aclacinomycin A Hydrochloride, is a potent anthracycline antibiotic with significant antitumor properties.^{[1][2]} Primarily used in the research and treatment of hematologic malignancies like acute myeloid leukemia (AML), it functions through a multi-faceted mechanism.^{[1][2]} This includes DNA intercalation, inhibition of topoisomerase I and II, generation of reactive oxygen species (ROS), and induction of cell cycle arrest, all of which culminate in apoptosis or programmed cell death.^[1] Due to its hydrophobic nature, **Aclarubicin Hydrochloride** is sparingly soluble in aqueous solutions, necessitating the use of an organic solvent like Dimethyl Sulfoxide (DMSO) for the preparation of stock solutions for in vitro studies. This document provides a detailed protocol for the preparation, storage, and handling of **Aclarubicin Hydrochloride** stock solutions in DMSO.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for **Aclarubicin Hydrochloride**.

Parameter	Value	Source(s)
Molecular Formula	C ₄₂ H ₅₄ ClNO ₁₅	
Molecular Weight	848.33 g/mol	
Solubility in DMSO	≥ 125 mg/mL (approx. 147.35 mM)	
25 mg/mL		
Recommended Stock Conc.	10 mM	
Storage Temperature	-20°C or -80°C	
Short-term Stability (in DMSO)	1 month at -20°C	
Long-term Stability (in DMSO)	6 months at -80°C	

Experimental Protocols

Materials and Equipment

- **Aclarubicin Hydrochloride** powder (CAS: 75443-99-1)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat
- Optional: Water bath or sonicator

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM **Aclarubicin Hydrochloride** stock solution, a commonly used concentration for cell-based assays.

Safety Precaution: **Aclarubicin Hydrochloride** is a potent cytotoxic agent and should be handled with care inside a chemical fume hood or designated containment area. Always wear appropriate PPE.

- Calculation: Determine the mass of **Aclarubicin Hydrochloride** required.
 - To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 848.33 \text{ g/mol} \times 1000 \text{ mg/g} = 8.48 \text{ mg}$
- Weighing: Carefully weigh out 8.48 mg of **Aclarubicin Hydrochloride** powder on an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- Dissolution:
 - Add 1 mL of high-purity DMSO to the tube containing the powder.
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved. The solution should be clear.
 - For compounds that are difficult to dissolve, gentle warming in a 37°C water bath or brief sonication can aid dissolution. Ensure the solution returns to room temperature before use.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
 - Clearly label all aliquots with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.

- Store the aliquots protected from light at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

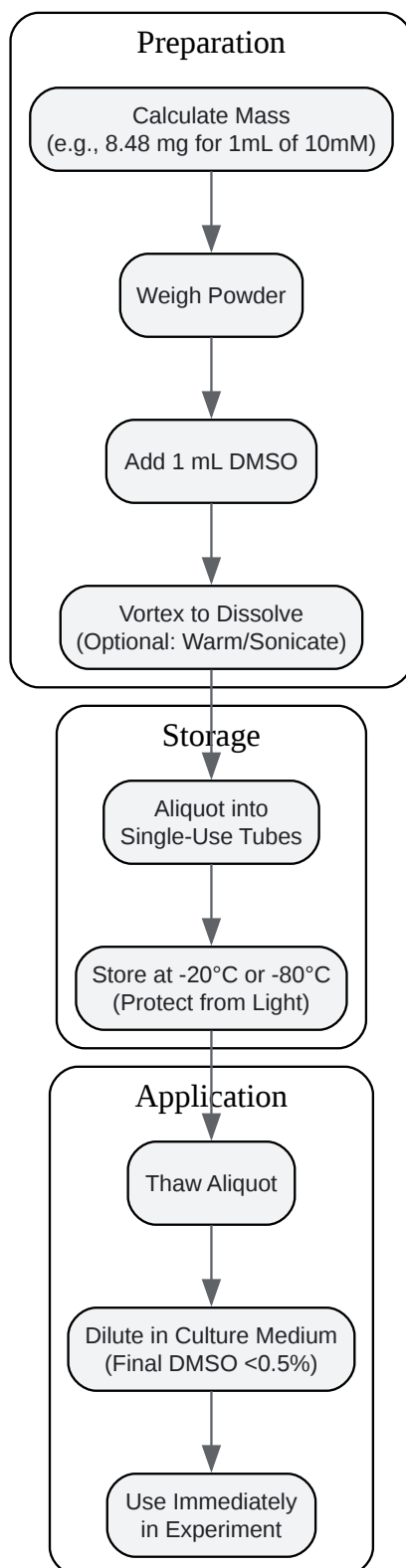
Preparation of Working Solution

For cell culture experiments, the DMSO stock solution must be diluted in the appropriate culture medium to the final desired concentration.

- Thaw a single aliquot of the 10 mM **Aclarubicin Hydrochloride** stock solution at room temperature.
- Perform serial dilutions in sterile cell culture medium to achieve the final working concentration.
- Important: The final concentration of DMSO in the culture medium should be kept to a minimum, typically below 0.5%, with 0.1% being preferable, to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- The working solution in the culture medium should be prepared fresh for each experiment and used immediately.

Visualizations

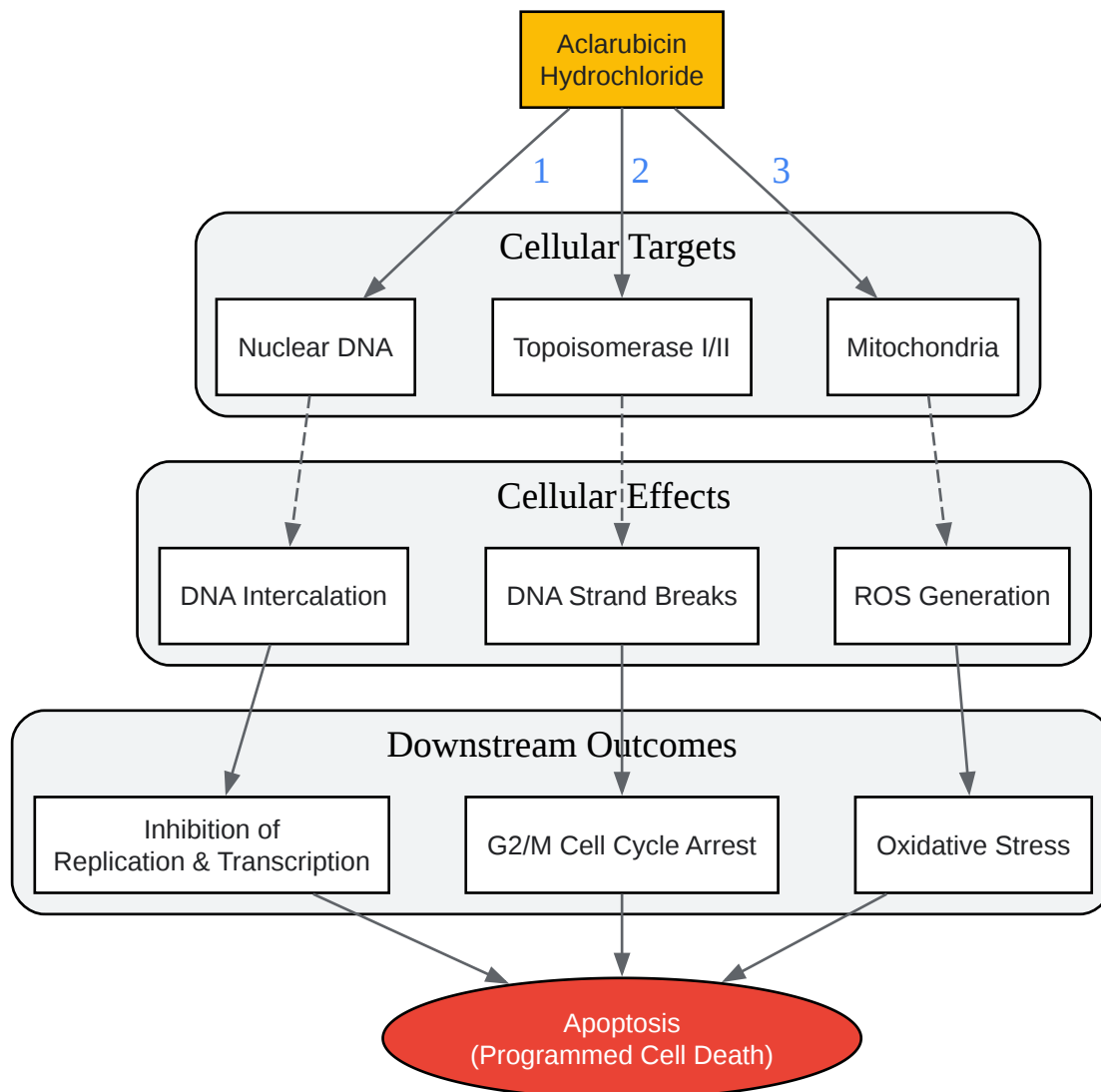
Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Aclarubicin Hydrochloride** stock solution.

Mechanism of Action Signaling Pathway



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Caption: Simplified mechanism of Aclarubicin-induced apoptosis.

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References

- 1. What is the mechanism of Aclarubicin Hydrochloride? [synapse.patsnap.com]
- 2. What is Aclarubicin Hydrochloride used for? [synapse.patsnap.com]
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